

An In-depth Technical Guide to the Chemical Composition of MIL-53(Fe)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MIL-53(Fe)

Cat. No.: B15870265

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical composition, structure, and synthesis of the metal-organic framework (MOF), **MIL-53(Fe)**. The information is tailored for researchers, scientists, and professionals in drug development who are interested in the application and fundamental properties of this versatile material.

Core Chemical Composition and Structure

MIL-53(Fe), which stands for Matériaux de l'Institut Lavoisier-53(Fe), is a porous crystalline solid composed of iron(III) centers and terephthalic acid (also known as benzene-1,4-dicarboxylic acid, BDC or H₂BDC) as the organic linker. The fundamental chemical formula for the hydrated form is generally considered to be Fe(OH)(BDC)·H₂O.

The structure of **MIL-53(Fe)** is built from infinite one-dimensional chains of corner-sharing FeO₄(OH)₂ octahedra. These inorganic chains are interconnected by the terephthalate organic linkers, creating a three-dimensional framework with rhombic-shaped one-dimensional channels. A key characteristic of **MIL-53(Fe)** is its "breathing" effect, where the framework exhibits flexibility and can undergo significant structural changes in response to external stimuli

such as the presence of guest molecules, temperature, and pressure. This flexibility results in different crystalline forms, most commonly orthorhombic and monoclinic.

Quantitative Data Summary

The following tables summarize key quantitative data for **MIL-53(Fe)** compiled from various studies. These values can vary depending on the synthesis method, activation procedure, and the presence of guest molecules.

Table 1: Chemical and Physical Properties of **MIL-53(Fe)**

Property	Value
Molecular Formula	$C_8H_5FeO_5$
Molecular Weight	236.97 g/mol
Coordination Metal	Iron (Fe^{3+})
Organic Linker	Terephthalic acid (BDC)
Appearance	Yellow or yellowish-brown powder
Thermal Stability	Stable up to approximately 300-350°C

Table 2: Structural and Porosity Data of **MIL-53(Fe)**

Parameter	Reported Values
Crystal System	Orthorhombic, Monoclinic
Unit Cell Parameters (Orthorhombic)	$a \approx 6.9 \text{ \AA}$, $b \approx 17.6 \text{ \AA}$, $c \approx 12.1 \text{ \AA}$ [1]
Unit Cell Parameters (Monoclinic)	$a \approx 19.97 \text{ \AA}$, $b \approx 14.94 \text{ \AA}$, $c \approx 6.848 \text{ \AA}$, $\beta \approx 97.78^\circ$ $a \approx 19.221 \text{ \AA}$, $b \approx 15.001 \text{ \AA}$, $c \approx 6.824 \text{ \AA}$, $\beta \approx 96.1^\circ$ [2]
BET Surface Area	16.9 - 88.2 m ² /g (can be influenced by synthesis and activation)[3]
Pore Volume	$\sim 0.01 \text{ cm}^3/\text{g}$ [4]
Pore Size (Width)	$\sim 17 \text{ \AA}$ (microporous)[4]

Experimental Protocols

The synthesis of **MIL-53(Fe)** is most commonly achieved through solvothermal or hydrothermal methods. The choice of synthesis conditions, such as temperature, time, and solvent, can significantly influence the crystallinity, morphology, and porosity of the final product.

Solvothermal Synthesis Protocol

This protocol is a widely used method for producing crystalline **MIL-53(Fe)**.

Materials:

- Iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) or Iron(III) nitrate nonahydrate ($\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$)
- Terephthalic acid (H_2BDC)
- N,N-Dimethylformamide (DMF)
- Methanol (MeOH)
- Deionized water

Procedure:

- **Precursor Solution Preparation:** In a typical synthesis, dissolve iron(III) chloride hexahydrate (e.g., 1.35 g, 5 mmol) and terephthalic acid (e.g., 0.83 g, 5 mmol) in N,N-dimethylformamide (DMF) (e.g., 25 mL) in a Teflon-lined autoclave.[5]
- **Solvothermal Reaction:** Seal the autoclave and heat it in an oven at a specific temperature (e.g., 130-150°C) for a designated period (e.g., 12-24 hours).[6]
- **Cooling and Collection:** After the reaction, allow the autoclave to cool down to room temperature. The resulting solid product is then collected by filtration or centrifugation.
- **Purification and Washing:** To remove unreacted precursors and solvent molecules trapped within the pores, the collected powder should be thoroughly washed. A common procedure involves washing with DMF, followed by methanol and deionized water. For instance, the product can be washed with 150 mL of methanol and 150 mL of distilled water.[5] Soaking the material in methanol for an extended period (e.g., 24 hours) is also a common purification step.[6]
- **Activation:** The purified **MIL-53(Fe)** is then activated to remove the guest molecules from the pores, which is crucial for achieving high surface area and porosity. This is typically done by heating the material under vacuum at a specific temperature (e.g., 120-170°C) for a certain duration (e.g., 12 hours).[7]

Hydrothermal Synthesis Protocol

This method is similar to the solvothermal method but uses water as the primary solvent.

Materials:

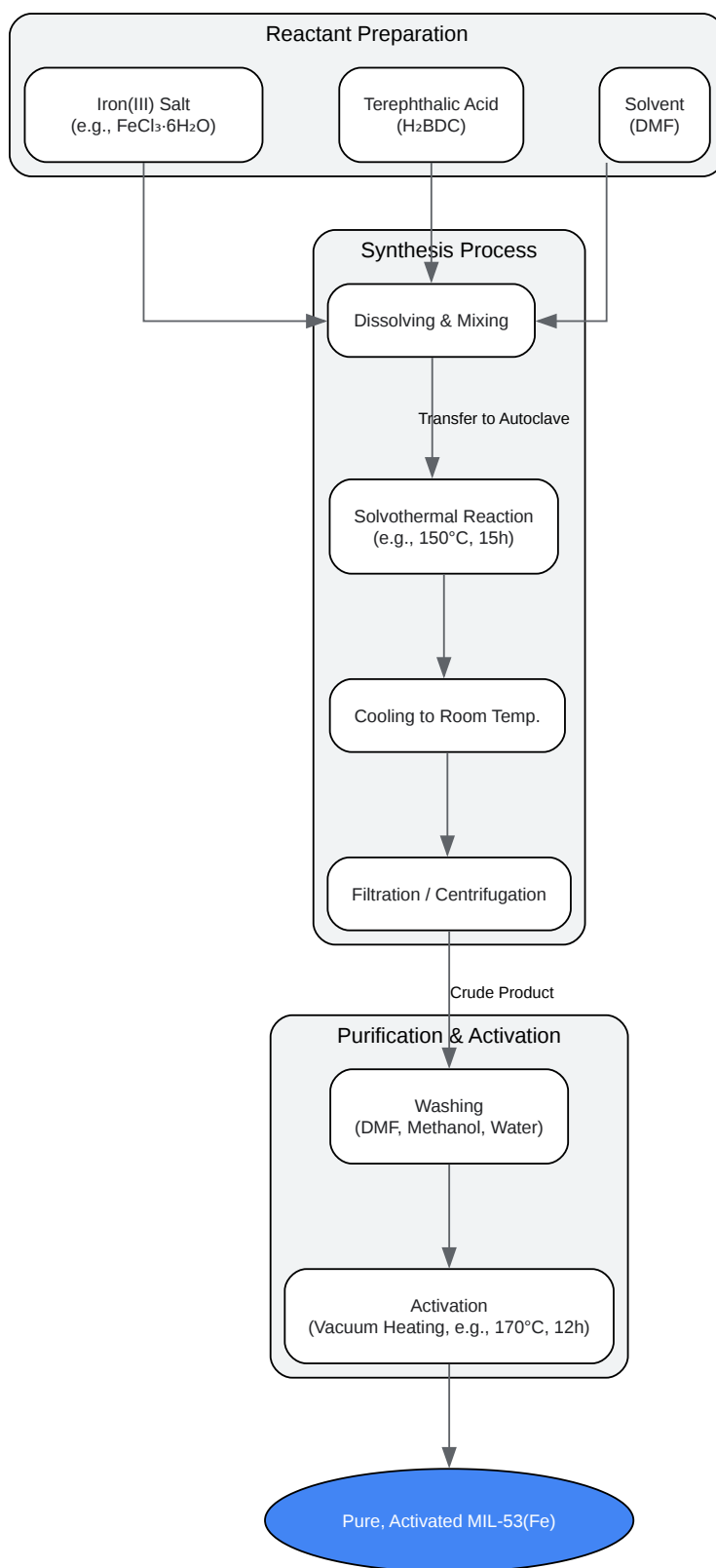
- Iron(III) salt (e.g., $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$)
- Terephthalic acid (H_2BDC)
- Deionized water
- Optionally, a modulator such as a monocarboxylic acid can be used to control crystal growth.

Procedure:

- **Precursor Mixture:** Combine the iron salt and terephthalic acid in a Teflon-lined autoclave with deionized water.
- **Hydrothermal Reaction:** Heat the sealed autoclave in an oven at a temperature typically ranging from 100 to 180°C for 12 to 72 hours.
- **Product Recovery:** After cooling, the solid product is separated by filtration or centrifugation.
- **Washing and Drying:** The product is washed with water and/or an organic solvent like ethanol to remove impurities. Finally, the material is dried in an oven or under vacuum.

Visualizing the Synthesis Workflow

The following diagram illustrates the logical workflow of a typical solvothermal synthesis of **MIL-53(Fe)**.



[Click to download full resolution via product page](#)

Caption: Solvothermal synthesis workflow for **MIL-53(Fe)**.

This guide provides a foundational understanding of the chemical composition and synthesis of **MIL-53(Fe)**. For specific applications, further optimization of the synthesis and post-synthetic modification may be required. Researchers are encouraged to consult the primary literature for more detailed and application-specific protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Unraveling the molecular mechanism of MIL-53(Al) crystallization - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis, characterization, and CO₂ adsorption properties of metal organic framework Fe-BDC - RSC Advances (RSC Publishing) DOI:10.1039/D0RA09292D [pubs.rsc.org]
- 5. Synthesis of iron-based metal-organic framework MIL-53 as an efficient catalyst to activate persulfate for the degradation of Orange G in aqueous solution - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Solvothermal In-Situ Synthesis of MIL-53(Fe)@Carbon Felt Photocatalytic Membrane for Rhodamine B Degradation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Activation performance and mechanism of a novel heterogeneous persulfate catalyst: Metal Organic Framework MIL-53(Fe) with FeII/FeIII mixed-valence coordinative unsaturated iron center - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Composition of MIL-53(Fe)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15870265/docs#an-in-depth-technical-guide-to-the-chemical-composition-of-mil-53-fe>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)